

Remazol marine blue CAS number and properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remazol marine blue

Cat. No.: B13409264

[Get Quote](#)

Remazol Brilliant Blue R: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Remazol Brilliant Blue R (RBBR), also known as Reactive Blue 19, is a synthetic anthraquinone dye with the CAS number 2580-78-1.^{[1][2]} It is widely utilized in the textile industry for dyeing cellulosic fibers like cotton, wool, and silk, owing to its ability to form strong, covalent bonds with the substrate, which imparts excellent colorfastness.^[3] Beyond textiles, RBBR serves as a valuable tool in biotechnology and research, particularly as a protein stain in electrophoresis and as a model compound in studies on the degradation of textile effluents. This guide provides a comprehensive overview of the chemical and physical properties of Remazol Brilliant Blue R, detailed experimental protocols for its key applications, and a summary of its toxicological profile.

Chemical and Physical Properties

Remazol Brilliant Blue R is a dark blue to black crystalline powder.^[1] Its chemical structure is based on an anthraquinone chromophore, which is responsible for its vibrant blue color. The presence of a vinyl sulfone group allows it to react covalently with hydroxyl and amino groups on various substrates under alkaline conditions.

Identification and Structure

Identifier	Value
CAS Number	2580-78-1
Synonyms	Reactive Blue 19, C.I. 61200, Remazol Blue R
IUPAC Name	disodium;1-amino-9,10-dioxo-4-[[3-[2-(sulfonatooxy)ethyl]sulfonylphenyl]amino]anthracene-2-sulfonate[4]
Molecular Formula	C ₂₂ H ₁₆ N ₂ Na ₂ O ₁₁ S ₃ [1][2]
SMILES	<chem>C1=CC=C2C(=C1)C(=O)C3=C(C2=O)C(=C(C=C3NC4=CC(=CC=C4)S(=O)(=O)CCOS(=O)(=O)[O-])S(=O)(=O)[O-])N.[Na+].[Na+]</chem>
InChI Key	KUIXZSYWBHSYCN-UHFFFAOYSA-L

Physicochemical Properties

Property	Value
Molecular Weight	626.54 g/mol [1][2]
Appearance	Dark blue to black crystalline powder[1]
Solubility	Soluble in water (approx. 1 mg/mL)[2]
Density	1.74 g/cm ³ (at 20°C)[5]
Melting Point	Data not available (likely decomposes)
Storage Temperature	Room temperature[2]

Spectroscopic Properties

Remazol Brilliant Blue R exhibits characteristic absorbance peaks in both the ultraviolet (UV) and visible regions of the electromagnetic spectrum. A peak is observed in the UV region at approximately 231 nm, which is attributable to the electronic transitions within the aromatic anthraquinone structure.[6] The vibrant blue color of the dye is due to a strong absorption band in the visible spectrum, with a maximum absorbance (λ_{max}) reported in the range of 580-594 nm.[7][8]

Applications and Experimental Protocols

Remazol Brilliant Blue R's utility spans from industrial dyeing to specialized laboratory procedures.

Textile Dyeing

RBBR is a reactive dye used for coloring cellulosic fibers. The vinyl sulfone group reacts with the hydroxyl groups of cellulose in an alkaline medium, forming a stable covalent ether bond.

This protocol describes a conventional dyeing process for cotton fabric.

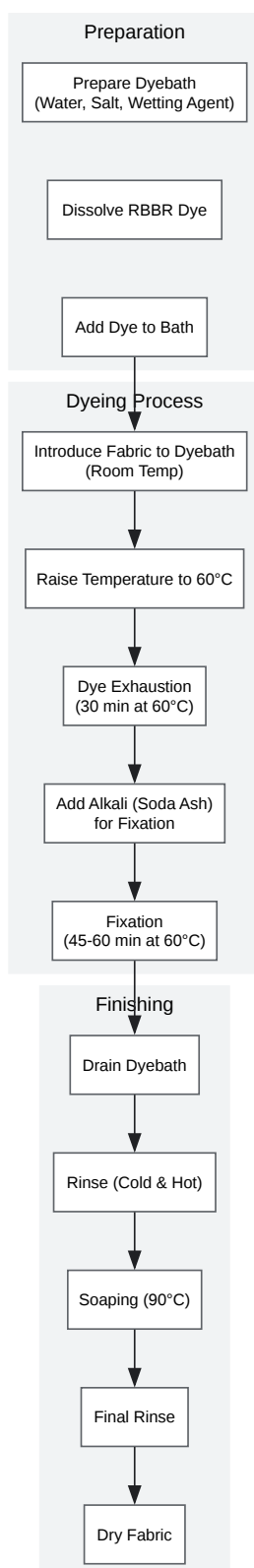
Materials:

- Pre-scoured cotton fabric
- Remazol Brilliant Blue R dye
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Soda ash, Na_2CO_3)
- Wetting agent
- Laboratory dyeing machine (e.g., Jigger or beaker dyer)

Procedure:

- **Dye Bath Preparation:** Prepare a dyebath with a liquor-to-goods ratio of 10:1. Add a wetting agent and the required amount of salt (e.g., 50 g/L NaCl).^[9]
- **Dye Addition:** Dissolve the calculated amount of Remazol Brilliant Blue R (e.g., for a 2% shade on weight of fabric) in water and add it to the dyebath.
- **Dyeing:** Introduce the wet cotton fabric into the dyebath at room temperature. Run for 5-10 minutes to ensure even wetting.
- **Temperature Increase:** Gradually raise the temperature of the dyebath to 60°C over 20-30 minutes.^[10]

- Dye Exhaustion: Continue running the fabric in the dyebath at 60°C for 30 minutes to allow the dye to adsorb onto the fiber.
- Alkali Fixation: Add the calculated amount of soda ash (e.g., 20 g/L), typically in two portions over 10-15 minutes, to raise the pH and initiate the covalent reaction between the dye and the fiber.[\[10\]](#)
- Fixation Time: Continue the dyeing process at 60°C for an additional 45-60 minutes to ensure complete fixation.
- Rinsing and Soaping: Drain the dyebath. Rinse the dyed fabric thoroughly with cold water, followed by a hot rinse.
- Washing: Soap the fabric with a non-ionic detergent (e.g., 2 g/L) at 90°C for 15 minutes to remove any unfixed dye.[\[11\]](#)
- Final Rinse and Drying: Rinse the fabric again with hot and then cold water until the rinse water is clear. Dry the fabric.



[Click to download full resolution via product page](#)

Workflow for Exhaust Dyeing of Cotton with RBBR.

Biotechnology: Protein Staining

RBBR can be used to pre-stain proteins before electrophoretic separation, allowing for direct visualization of the protein bands during the run. This is advantageous for monitoring the progress of electrophoresis and can eliminate the need for a separate post-staining step.

This protocol is adapted for pre-staining protein samples prior to sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).[\[12\]](#)

Materials:

- Protein sample
- 100 mM Sodium Carbonate (Na_2CO_3) solution, pH 10
- Remazol Brilliant Blue R dye solution (10 mg/mL in 10% SDS)
- 10% (w/v) Sodium Dodecyl Sulfate (SDS)
- Crystalline lysine
- SDS-PAGE loading buffer (e.g., Laemmli buffer)

Procedure:

- **Alkaline Treatment:** Mix the protein solution with an equal volume of 100 mM Na_2CO_3 solution.
- **Dye Addition:** Add the RBBR dye solution to the protein mixture to a final concentration of 2 mg/mL. Ensure the final SDS concentration is at least 2%.[\[12\]](#)
- **Incubation:** Incubate the mixture at 60°C for 30-60 minutes.[\[12\]](#)[\[13\]](#) This facilitates the covalent linkage of the dye to the protein.
- **Reaction Quenching:** Stop the staining reaction by adding an excess of crystalline lysine (e.g., 10 mg). Lysine will react with any remaining free dye.

- Sample Preparation for Electrophoresis: Add an appropriate volume of concentrated SDS-PAGE loading buffer to the pre-stained protein sample.
- Denaturation: Heat the sample at 95-100°C for 5 minutes.
- Loading: Load the pre-stained sample onto an SDS-PAGE gel and run the electrophoresis as per standard procedures. The protein bands will be visible as they migrate through the gel.

Environmental Science: Wastewater Treatment

Due to its stability, RBBR is often used as a model compound for studying the efficacy of wastewater treatment technologies, particularly Advanced Oxidation Processes (AOPs).

This protocol outlines a typical laboratory-scale experiment for the decolorization of an RBBR solution using UV irradiation and hydrogen peroxide.[\[14\]](#)[\[15\]](#)[\[16\]](#)

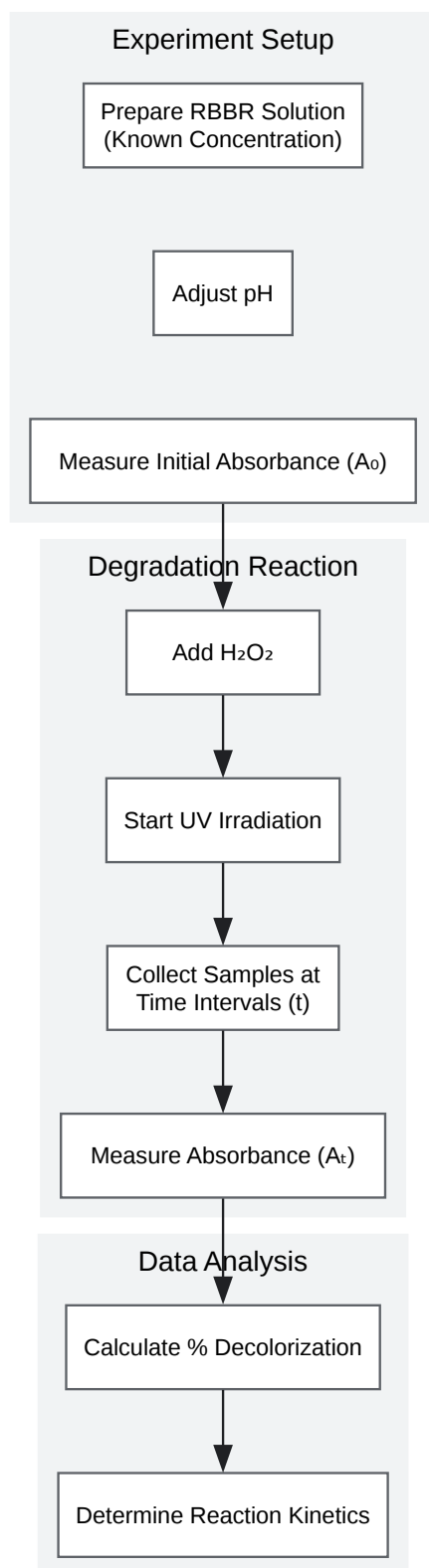
Materials:

- Remazol Brilliant Blue R stock solution (e.g., 100 mg/L)
- Hydrogen peroxide (H₂O₂) solution (e.g., 30%)
- pH meter and buffer solutions (for pH adjustment)
- UV photoreactor (with a UV lamp, e.g., mercury vapor lamp)
- Spectrophotometer for measuring absorbance

Procedure:

- Sample Preparation: Prepare a known concentration of RBBR solution in a quartz vessel suitable for UV irradiation. Adjust the pH to the desired level (e.g., pH 7) using dilute acid or base.
- Initial Measurement: Take an initial sample (time = 0) and measure its absorbance at the λ_{max} of RBBR (approx. 594 nm) using a spectrophotometer.

- Initiation of Reaction: Add a specific concentration of H_2O_2 to the RBBR solution (e.g., to a final concentration of 10-20 mL/L).[\[16\]](#)
- UV Irradiation: Immediately place the solution in the photoreactor and turn on the UV lamp to start the degradation process.
- Sampling: Withdraw aliquots of the solution at regular time intervals (e.g., 5, 10, 20, 30, 60 minutes).
- Absorbance Measurement: Measure the absorbance of each aliquot at the λ_{max} .
- Data Analysis: Calculate the percentage of decolorization at each time point using the formula: $\text{Decolorization (\%)} = [(A_0 - A_t) / A_0] \times 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t .
- Kinetic Analysis: The data can be used to determine the reaction kinetics, which often follows a pseudo-first-order model for this type of degradation.



[Click to download full resolution via product page](#)

Workflow for AOP Treatment of RBBR Wastewater.

Toxicological and Safety Information

Remazol Brilliant Blue R requires careful handling due to potential health effects. The toxicological properties of this material have not been fully investigated.

Health Effects

- Irritation: May cause irritation to the eyes, skin, respiratory tract, and digestive tract.
- Carcinogenicity: It is considered a questionable carcinogen, although it is not listed as a carcinogen by major regulatory agencies such as ACGIH, IARC, or NTP.

Safety and Handling

Precaution	Description
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing to prevent skin exposure. A dust mask (e.g., N95 type) is recommended when handling the powder. [2]
Ventilation	Use in a well-ventilated area to keep airborne concentrations low.
Handling	Avoid contact with eyes, skin, and clothing. Minimize dust generation and accumulation. Wash thoroughly after handling.
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.
First Aid	Eyes: Flush with plenty of water for at least 15 minutes. Skin: Flush skin with plenty of water. Ingestion: Give 2-4 cupfuls of milk or water if the victim is conscious. Inhalation: Move to fresh air. Seek medical attention if irritation or other symptoms persist.

Conclusion

Remazol Brilliant Blue R (CAS No. 2580-78-1) is a versatile anthraquinone dye with significant applications in the textile industry and scientific research. Its reactive vinyl sulfone group allows for the formation of stable covalent bonds, making it an effective dye for cellulosic fibers and a useful tool for pre-staining proteins in biochemical analyses. While its toxicological profile is not fully characterized, it is known to be an irritant and requires standard laboratory precautions for safe handling. The detailed protocols provided in this guide offer a practical framework for its application in dyeing, protein analysis, and environmental degradation studies, making it a compound of continued interest for both industrial and academic researchers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Powder | Sigma-Aldrich [sigmaaldrich.com]
- 3. Remazol Brilliant Blue R | C22H18N2O11S3 | CID 17410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Remazol Brilliant Blue R, pure 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. Remazol Brilliant Blue R | 2580-78-1 [chemicalbook.com]
- 6. Absorption [Remazol Brilliant Blue R] | AAT Bioquest [aatbio.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Remazol Fiber Reactive Dyes [pburch.net]
- 10. repository.lib.ncsu.edu [repository.lib.ncsu.edu]
- 11. cellulosechemtechnol.ro [cellulosechemtechnol.ro]
- 12. researchgate.net [researchgate.net]

- 13. researchgate.net [researchgate.net]
- 14. mdpi.com [mdpi.com]
- 15. thescipub.com [thescipub.com]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Remazol marine blue CAS number and properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13409264#remazol-marine-blue-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com